

## Introduction: A Versatile Scaffold in Modern Chemist

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### Compound of Interest

Compound Name: 4-Chloroquinoline-2-carboxylic acid  
CAS No.: 15733-82-1  
Cat. No.: B090781

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**4-Chloroquinoline-2-carboxylic acid** is a heterocyclic organic compound that serves as a pivotal building block in synthetic chemistry.<sup>[1]</sup> Its quinoline core, a benzene ring fused to a pyridine ring, is a "privileged scaffold" in drug discovery, appearing in numerous natural and synthetic bioactive molecules. The presence of a chlorine atom at the 4-position and a carboxylic acid at the 2-position creates a unique electronic and steric environment, rendering the molecule a highly versatile intermediate for pharmaceuticals, agrochemicals, and advanced materials.<sup>[3][4]</sup> This guide provides a comprehensive technical overview of its properties, synthesis, applications, and uses for researchers and professionals.

#### Core Identification:

- CAS Number: 15733-82-1<sup>[3][5][6][7]</sup>
- Molecular Formula: C<sub>10</sub>H<sub>6</sub>ClNO<sub>2</sub><sup>[1][5]</sup>
- Molecular Weight: 207.61 g/mol <sup>[1][3][5]</sup>

## Physicochemical Properties

The functional groups of **4-Chloroquinoline-2-carboxylic acid** dictate its physical and chemical behavior, influencing its reactivity and suitability for various applications.

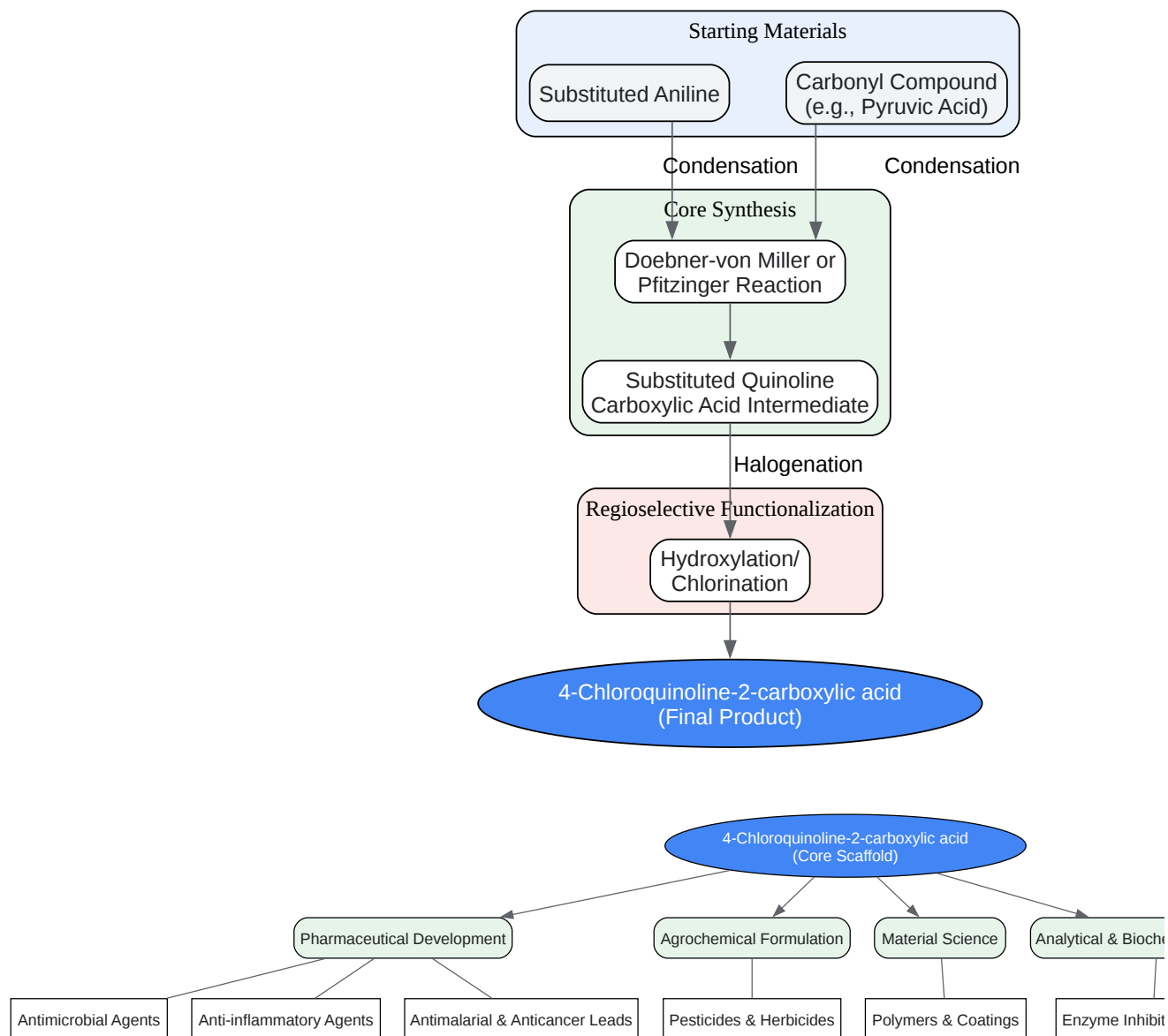
Property	Value / Description	Source(s)
CAS Number	15733-82-1	<sup>[5][6][7]</sup>
Molecular Formula	C <sub>10</sub> H <sub>6</sub> ClNO <sub>2</sub>	<sup>[1][5]</sup>
Molecular Weight	207.61 g/mol	<sup>[3][5]</sup>
IUPAC Name	4-chloroquinoline-2-carboxylic acid	<sup>[3]</sup>
Purity	Typically ≥ 95%	<sup>[1][5]</sup>
Appearance	White or grey solid	<sup>[4]</sup>
GHS Signal Word	Warning	<sup>[3]</sup>
GHS Hazard Class	Irritant	<sup>[3]</sup>

## Synthesis Strategies: Constructing the Core Scaffold

The synthesis of substituted quinolines is a well-established field of organic chemistry, with several named reactions providing access to the core ring system. The synthesis of **4-chloroquinoline-2-carboxylic acid** requires precise regioselective control.

## Conceptual Synthetic Workflow

The general approach involves either building the quinoline ring with the desired functionalities already present on the precursors or performing regio-



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Caption: Key application areas derived from the **4-Chloroquinoline-2-carboxylic acid** scaffold.

- Pharmaceutical Development:** The compound is a key intermediate for synthesizing molecules targeting infectious diseases, inflammation, and a new class of antibacterial agents that function by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication. [8] Its anticancer properties. [4]
- Agrochemical Chemistry:** It is used in the formulation of effective pesticides and herbicides, where it can enhance the effectiveness of the active ingredient. [4]
- Material Science:** The compound can be incorporated into polymers and coatings to improve chemical resistance and durability. [4]
- Analytical and Biochemistry:** The nitrogen of the quinoline ring and the oxygens of the carboxylic acid can act as a chelating agent for metal ions, a property exploited in developing sensitive analytical detection methods for metal ions. [4] Computational methods like molecular docking are used to predict how derivatives interact with the SARS-CoV-2 main protease. [3]

## Analytical Characterization

Confirming the identity and purity of **4-Chloroquinoline-2-carboxylic acid** is critical for its use in synthesis and research.

- High-Performance Liquid Chromatography (HPLC): This is the primary method for assessing purity. [4][9] A typical method for related quinoline compounds (e.g., C18) with a mobile phase consisting of a buffered aqueous solution and an organic modifier like methanol or acetonitrile. [10] Detection is confirmed.
- Spectroscopic Methods:
  - Nuclear Magnetic Resonance (NMR):  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to confirm the molecular structure by analyzing the chemical shifts of carbons in the molecule.
  - Mass Spectrometry (MS): Provides the exact mass of the compound, confirming its molecular formula.

## Safety and Handling

As with any laboratory chemical, proper safety protocols must be followed when handling **4-Chloroquinoline-2-carboxylic acid**.

- General Hazards: The compound is classified as an irritant, causing skin, eye, and respiratory irritation. [3][11] \* Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat. [12] \* Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, with skin and eyes. [14] \* First Aid Measures:
  - Skin Contact: Wash off immediately with plenty of soap and water. [12][13] \* Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes. [13] \* Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. [12][13] \* Ingestion: Rinse mouth with water and consult a physician. [13] \* Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container. [14]

## Conclusion

**4-Chloroquinoline-2-carboxylic acid** (CAS No: 15733-82-1) is more than just a chemical intermediate; it is a versatile platform for innovation. Its established profile provides chemists and drug discovery professionals with a powerful tool for creating next-generation molecules. From life-saving pharmaceuticals stemming from this core scaffold underscore its significance in modern chemical science. A thorough understanding of its properties, synthesis, and handling

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